

Application Note & Protocol: Extraction of Anhydrofulvic Acid from Leonardite

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Compound of Interest

Compound Name: *Anhydrofulvic acid*

Cat. No.: *B1243118*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Leonardite, a soft, waxy, black or brown, glassy mineraloid, is a rich source of humic substances, including fulvic acid.[1] Fulvic acid, and by extension its dehydrated form, **anhydrofulvic acid**, is of significant interest in various fields, including agriculture and pharmaceuticals, due to its high cation exchange capacity and bioactive properties.[1][2] This document provides a detailed protocol for the extraction and purification of **anhydrofulvic acid** from leonardite, based on established methodologies. The protocol involves an initial alkaline extraction followed by acidification to separate humic acid, leaving fulvic acid in the solution, which is then isolated and dried.

Experimental Protocols

1. Alkaline Extraction of Humic and Fulvic Acids

This initial step aims to solubilize the humic and fulvic acids present in the leonardite ore.

- Materials:

- Leonardite powder (ground and sieved)[3]
- Potassium hydroxide (KOH) or Sodium hydroxide (NaOH) solution (0.1 N to 1 N)[4]
- Distilled water
- Beakers or flasks
- Magnetic stirrer or shaker
- Heating mantle or water bath
- Procedure:
 - Weigh a desired amount of leonardite powder (e.g., 50 g).
 - Add the leonardite powder to a beaker or flask containing a specific volume of the alkaline solution (e.g., 250 mL of 0.1 N NaOH).
 - Stir the mixture continuously at a controlled temperature (e.g., 50-60 °C) for a defined period (e.g., 2 to 32 hours).
 - After the extraction period, allow the mixture to cool to room temperature.

2. Separation of Humin and Solubilized Humic/Fulvic Acids

This step separates the insoluble fraction (humins) from the liquid extract containing humic and fulvic acids.

- Materials:
 - Centrifuge
 - Centrifuge tubes
 - Filtration apparatus (e.g., vacuum filtration)
- Procedure:

- Transfer the mixture to centrifuge tubes.
- Centrifuge the mixture at a specified speed (e.g., 3500-8000 rpm) for a set duration (e.g., 15-30 minutes) to pellet the insoluble humin.
- Carefully decant the supernatant, which contains the dissolved humic and fulvic acids.
- For enhanced separation, the supernatant can be further filtered to remove any remaining solid particles.

3. Precipitation of Humic Acid

Acidification of the supernatant selectively precipitates humic acid, leaving fulvic acid in the solution.

- Materials:
 - Hydrochloric acid (HCl) or Acetic acid (concentrated or 0.1 N)
 - pH meter
 - Beakers
- Procedure:
 - Transfer the supernatant to a clean beaker.
 - Slowly add acid dropwise while continuously stirring and monitoring the pH.
 - Continue adding acid until the pH of the solution reaches a value between 2.0 and 4.0.
 - The precipitation of humic acid will be observed as a dark, solid material.
 - Allow the mixture to stand for a period to ensure complete precipitation.

4. Isolation of Fulvic Acid Solution

This step separates the precipitated humic acid from the fulvic acid-rich solution.

- Materials:
 - Centrifuge
 - Centrifuge tubes
- Procedure:
 - Transfer the acidified mixture to centrifuge tubes.
 - Centrifuge at a specified speed (e.g., 5000-8000 rpm) for a defined duration (e.g., 15-30 minutes) to pellet the precipitated humic acid.
 - The resulting supernatant is the fulvic acid solution, identifiable by its yellow to yellow-brown color.

5. Concentration and Drying to Obtain **Anhydrofulvic Acid**

The final step involves removing the solvent to obtain the solid **anhydrofulvic acid**.

- Materials:
 - Rotary evaporator or a heating plate in a porcelain dish
 - Drying oven
- Procedure:
 - The fulvic acid solution can be concentrated using a rotary evaporator at a controlled temperature (e.g., 40-60 °C).
 - Alternatively, the solution can be heated in a porcelain dish at a low temperature (e.g., 40 °C) to evaporate the water.
 - The resulting solid is the **anhydrofulvic acid**, which can be further dried in an oven at a low temperature (e.g., 90 °C) to remove any residual moisture.

Quantitative Data Summary

The following table summarizes the quantitative parameters from various extraction protocols for humic and fulvic acids from leonardite.

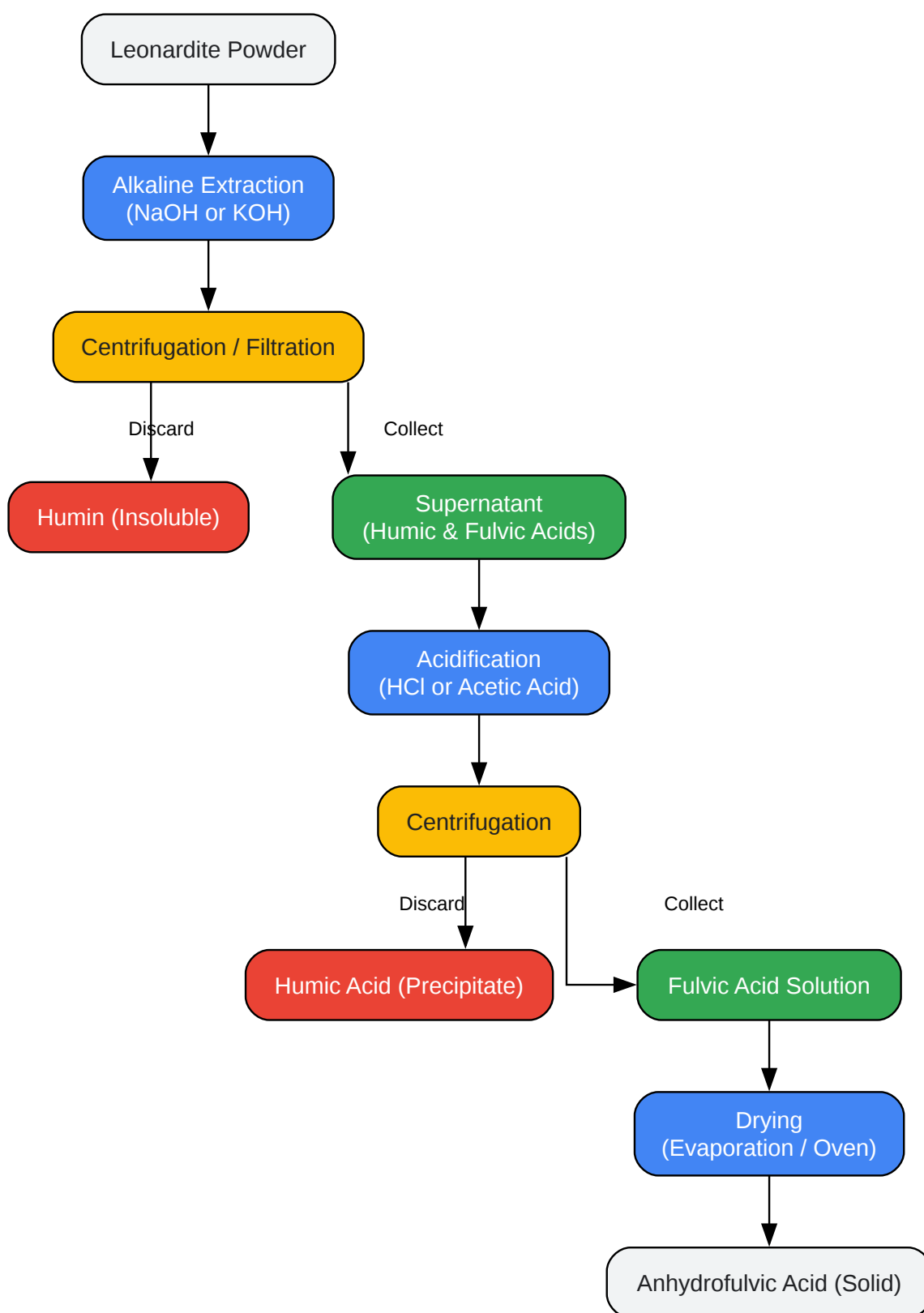
Parameter	Value	Source
Extraction		
Leonardite to Solvent Ratio	5 g : 100 mL	
50 g : 250 mL		
40 g : 400 mL		
Alkaline Solution	1 N KOH	
0.1 N NaOH		
0.01 M KOH		
Extraction Temperature	50 °C	
60 °C		
Room Temperature, 40 °C, 60 °C		
Extraction Time	2 hours	
32 hours		
30 min, 1, 2, 3 hours		
Separation		
Centrifugation Speed	3500 rpm	
5000 rpm		
8000 rpm		
Centrifugation Time	15 min	
25 min		
30 min		
Precipitation & Isolation		
Acid for Precipitation	Acetic Acid	
Hydrochloric Acid		

Final pH for HA Precipitation	2.0 - 4.0
Drying	
Drying Temperature	40 °C
60 °C (Rotary Evaporator)	
90 °C	

Visualizations

Anhydrofulvic Acid Extraction Workflow

The following diagram illustrates the step-by-step workflow for the extraction of **anhydrofulvic acid** from leonardite.



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Anhydrofulvic Acid Extraction Workflow from Leonardite.

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